

Technical Guide: Oleic acid-hydroxy Oleoyl Leucine-d7

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Compound of Interest

Compound Name: *Oleic acid-hydroxy Oleoyl Leucine-d7*
Cat. No.: *B15560007*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oleic acid-hydroxy Oleoyl Leucine-d7 is a deuterated derivative of Oleic acid-hydroxy Oleoyl Leucine. This stable isotope-labeled compound serves as an indispensable internal standard for the accurate quantification of its non-deuterated endogenous counterpart in complex biological matrices. Its primary application lies in mass spectrometry-based analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), ensuring precision and reliability in metabolic studies.

The parent compound, Oleic acid-hydroxy Oleoyl Leucine, is a very long-chain fatty acid. The family of N-acyl amino acids, to which the precursor N-oleoyl leucine belongs, is a class of signaling lipids implicated in various physiological processes, including the regulation of energy expenditure. This technical guide provides a comprehensive overview of the chemical properties, applications, and relevant biological pathways associated with **Oleic acid-hydroxy Oleoyl Leucine-d7**.

Chemical and Physical Properties

A specific CAS number for **Oleic acid-hydroxy Oleoyl Leucine-d7** is not readily available in public databases. Researchers should refer to the supplier's catalog number for product identification.

Table 1: Chemical and Physical Data for **Oleic acid-hydroxy Oleoyl Leucine-d7**

Property	Value	Source
Synonyms	C18:1-hydroxy Oleoyl Leucine-d7, OAHOL-d7	[1][2]
Molecular Formula	C ₄₂ H ₇₀ D ₇ NO ₅	[1][2]
Formula Weight	683.1 g/mol	[1][2]
Chemical Purity	≥95% (for the non-deuterated oleic acid-hydroxy oleoyl leucine component)	[2]
Deuterium Incorporation	≥99% deuterated forms (d ₁ -d ₇); ≤1% d ₀	[2]
Supplied As	A solution in ethanol	[1][2]
Storage	-20°C	[2]
Stability	≥ 1 year at -20°C	[2]

Experimental Protocols

Quantification of Oleic acid-hydroxy Oleoyl Leucine using LC-MS with a Deuterated Internal Standard

The following is a representative protocol for the use of **Oleic acid-hydroxy Oleoyl Leucine-d7** as an internal standard for the quantification of the endogenous analyte in biological samples, based on methodologies employed for similar lipid species. This protocol is adapted from the principles described in the research by Tanzo, J.T., et al. (2023).[1][2]

1. Sample Preparation (Plasma)

- Thawing: Thaw plasma samples on ice.
- Protein Precipitation and Lipid Extraction: To 50 μ L of plasma, add 200 μ L of ice-cold methanol containing the internal standard, **Oleic acid-hydroxy Oleoyl Leucine-d7**, at a final concentration of 100 ng/mL.
- Vortexing: Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Collection: Carefully transfer the supernatant to a new microcentrifuge tube.
- Drying: Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in 50 μ L of the initial mobile phase (e.g., 80:20 water:acetonitrile with 0.1% formic acid).

2. LC-MS/MS Analysis

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:
 - 0-2 min: 20% B
 - 2-15 min: Linear gradient from 20% to 98% B

- 15-18 min: Hold at 98% B
- 18-18.1 min: Return to 20% B
- 18.1-25 min: Re-equilibration at 20% B
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in negative ion mode.
- Detection: Multiple Reaction Monitoring (MRM) will be used. Specific precursor-to-product ion transitions for both the analyte and the internal standard need to be optimized.

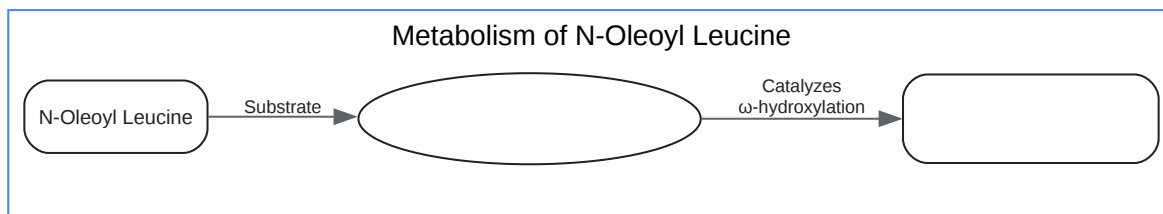
3. Data Analysis

- Quantification: The concentration of the endogenous Oleic acid-hydroxy Oleoyl Leucine is determined by calculating the peak area ratio of the analyte to the internal standard (**Oleic acid-hydroxy Oleoyl Leucine-d7**).
- Standard Curve: A standard curve is generated by plotting the peak area ratios of known concentrations of the non-deuterated standard versus their concentrations. The concentration of the analyte in the samples is then interpolated from this curve.

Biological Context and Signaling Pathways

Metabolism of N-Oleoyl Leucine by CYP4F2

The precursor to the hydroxylated form, N-oleoyl leucine, is metabolized by the cytochrome P450 enzyme CYP4F2. This enzyme is a key determinant of the circulating levels of certain N-acyl amino acids in humans. The hydroxylation by CYP4F2 leads to the metabolic diversification of these signaling lipids.

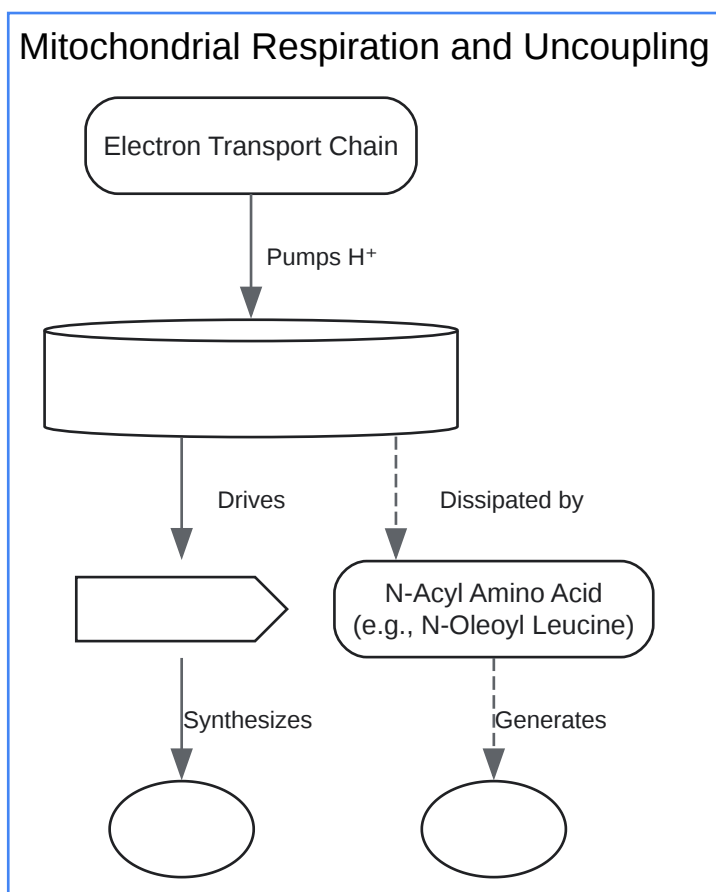


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Caption: Metabolism of N-Oleoyl Leucine by CYP4F2.

Mitochondrial Uncoupling by N-Acyl Amino Acids

N-acyl amino acids, including N-oleoyl leucine, have been identified as endogenous uncouplers of mitochondrial respiration. This process dissipates the proton gradient across the inner mitochondrial membrane, which is normally used to produce ATP. Instead of generating ATP, the energy is released as heat. This mechanism is independent of the uncoupling protein 1 (UCP1).



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Caption: Mitochondrial Uncoupling by N-Acyl Amino Acids.

Conclusion

Oleic acid-hydroxy Oleoyl Leucine-d7 is a critical tool for researchers in the field of metabolomics and lipidomics. Its use as an internal standard enables the precise and accurate quantification of its endogenous counterpart, facilitating studies on the role of N-acyl amino acids in health and disease. Understanding the metabolic pathways and biological functions of these lipids, such as their metabolism by CYP4F2 and their role in mitochondrial uncoupling, is essential for advancing our knowledge in metabolic regulation and for the development of novel therapeutic strategies.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. CYP4F2 is a human-specific determinant of circulating N-acyl amino acid levels - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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